

# Essential Safety and Logistical Information for Handling Flufenamic Acid-d4

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## Compound of Interest

Compound Name: *Flufenamic Acid-d4*

Cat. No.: *B7826239*

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling and disposal of **Flufenamic Acid-d4**, a deuterated internal standard for flufenamic acid, a non-steroidal anti-inflammatory drug (NSAID).

## Hazard Identification and Safety Precautions

**Flufenamic Acid-d4** is classified as a hazardous substance. It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> It is also toxic to aquatic life with long-lasting effects.<sup>[1]</sup>

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.<sup>[3]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[3]</sup>
- Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[2][3][4]</sup>
- Avoid breathing dust.<sup>[4]</sup>
- Use only outdoors or in a well-ventilated area.<sup>[3][4]</sup>
- Store in a locked up and well-ventilated place.<sup>[3][4]</sup>

- Dispose of contents/container to an approved waste disposal plant.[3]

Hazard Statement	GHS Classification
H301: Toxic if swallowed	Acute Toxicity, Oral (Category 3)
H315: Causes skin irritation	Skin Irritation (Category 2)
H319: Causes serious eye irritation	Eye Irritation (Category 2A)
H335: May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)
H411: Toxic to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Chronic (Category 2)

Data sourced from Safety Data Sheets.[1]

## Operational Plan: Handling Flufenamic Acid-d4

A systematic approach to handling **Flufenamic Acid-d4** is crucial to minimize exposure and ensure a safe laboratory environment.

### Engineering Controls

- Ventilation: Always handle **Flufenamic Acid-d4** in a well-ventilated area.[5] For procedures that may generate dust, such as weighing or transferring solid material, use a chemical fume hood or a ventilated balance enclosure.

### Personal Protective Equipment (PPE) Selection and Use

The following PPE is mandatory when handling **Flufenamic Acid-d4**:

- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against splashes and airborne particles.[2][3] Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[6] Always inspect gloves for integrity before use and practice proper glove removal techniques to

avoid skin contact.[2]

- Lab Coat: A lab coat should be worn to protect street clothing and skin from contamination.
- Respiratory Protection: If engineering controls are insufficient to control airborne dust, or as a primary means of protection, a NIOSH-approved respirator is necessary.[2] A full-face particle respirator type N100 (US) or type P3 (EN 143) is recommended.[2]

## Experimental Workflow

- Preparation: Before handling the compound, ensure all necessary PPE is readily available and in good condition. The designated handling area (e.g., fume hood) should be clean and uncluttered.
- Weighing and Transfer:
  - Perform these operations in a ventilated enclosure to minimize dust inhalation.
  - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material.
  - Close the container tightly after use.[4]
- Solution Preparation:
  - When dissolving the compound, add the solvent to the solid slowly to avoid splashing.
  - **Flufenamic Acid-d4** is soluble in DMF, DMSO, and Methanol.[7]
- Post-Handling:
  - Thoroughly wash hands and any potentially exposed skin with soap and water.[2]
  - Clean the work area and any equipment used.
  - Dispose of contaminated materials according to the disposal plan.

## Disposal Plan

**Flufenamic Acid-d4** and any materials contaminated with it must be treated as hazardous waste.

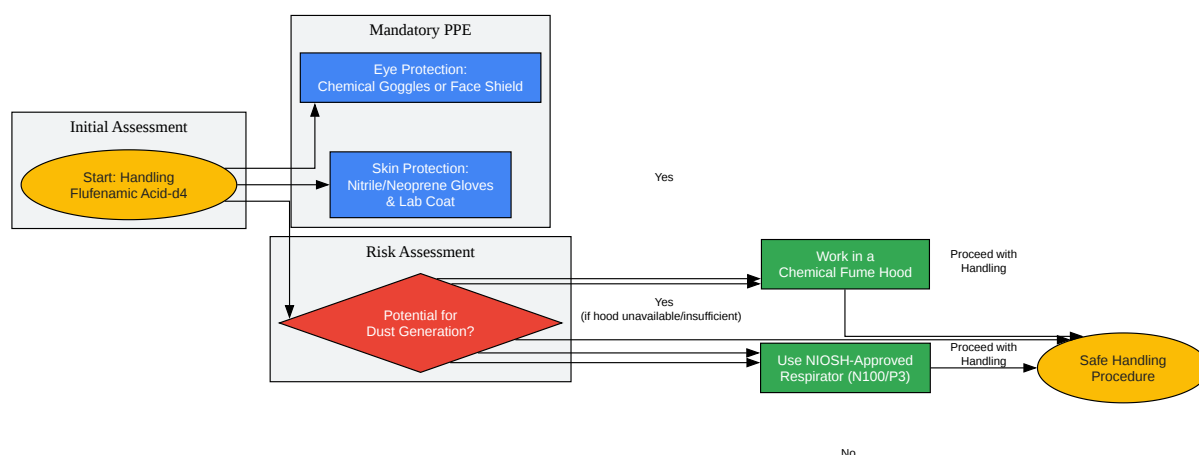
- Waste Collection:
  - Collect all solid waste (e.g., contaminated gloves, weighing paper, paper towels) in a dedicated, clearly labeled hazardous waste container.
  - Collect liquid waste in a separate, compatible, and clearly labeled hazardous waste container.
- Disposal Procedure:
  - Do not dispose of **Flufenamic Acid-d4** down the drain or in regular trash.[\[8\]](#)
  - All waste must be disposed of through an approved hazardous waste management company.[\[9\]](#) Follow all local, state, and federal regulations for hazardous waste disposal. [\[3\]](#)
  - The UN number for transport is UN2811, classified as "TOXIC SOLID, ORGANIC, N.O.S. (Flufenamic Acid)".[\[8\]](#)[\[10\]](#)

## Emergency Procedures

- Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[2\]](#)[\[3\]](#) Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[2\]](#) Remove contaminated clothing. If skin irritation occurs, seek medical advice.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[3\]](#)
- Ingestion: If swallowed, immediately call a poison center or doctor.[\[2\]](#)[\[3\]](#) Rinse mouth with water.[\[2\]](#) Do not induce vomiting.

## Visual Guidance: PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate Personal Protective Equipment when handling **Flufenamic Acid-d4**.



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